

How to dissolve AM-095 Sodium in DMSO for stock solution

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Compound of Interest

Compound Name: AM-095 Sodium

Cat. No.: B560099

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Technical Support Center: AM-095 Sodium Salt

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and use of **AM-095 Sodium** salt, with a specific focus on its dissolution in DMSO for the preparation of stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **AM-095 Sodium** salt?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **AM-095 Sodium** salt.

Q2: What is the solubility of **AM-095 Sodium** salt in DMSO?

A2: The solubility of **AM-095 Sodium** salt in DMSO has been reported to be greater than 5 mg/mL.^[1]

Q3: What is the molecular weight of **AM-095 Sodium** salt?

A3: The molecular weight of **AM-095 Sodium** salt is 478.47 g/mol.^{[2][3]}

Q4: How should I store the **AM-095 Sodium** salt powder and its DMSO stock solution?

A4: The solid powder of **AM-095 Sodium** salt should be stored at -20°C.^[1] Once dissolved in DMSO, the stock solution should also be stored at -20°C or, for longer-term storage, at -80°C to minimize degradation. It is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Experimental Protocols

Detailed Methodology for Preparing a 10 mM Stock Solution of **AM-095 Sodium** in DMSO:

Materials:

- **AM-095 Sodium** salt (solid powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **AM-095 Sodium** salt powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **AM-095 Sodium** salt powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.785 mg of the compound (see calculation below).
- **Solvent Addition:** Add the calculated volume of high-purity DMSO to the vial containing the powder.
- **Dissolution:** Vortex the solution for 1-2 minutes to facilitate dissolution. Gentle warming in a water bath (not exceeding 37°C) can be used if the compound does not dissolve readily. Visually inspect the solution to ensure there are no undissolved particulates.

- Storage: Aliquot the clear stock solution into sterile, single-use vials and store them at -20°C or -80°C.

Calculation for a 10 mM Stock Solution:

- Molecular Weight (MW) = 478.47 g/mol
- Desired Concentration (C) = 10 mM = 0.010 mol/L
- Desired Volume (V) = 1 mL = 0.001 L

Mass (g) = C (mol/L) * V (L) * MW (g/mol)
Mass (g) = 0.010 mol/L * 0.001 L * 478.47 g/mol = 0.0047847 g
Mass (mg) = 4.785 mg

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	478.47 g/mol	[2][3]
Solubility in DMSO	> 5 mg/mL	[1]
Storage Temperature (Solid)	-20°C	[1]
Storage Temperature (in DMSO)	-20°C or -80°C	

Troubleshooting Guide

Q5: I've added DMSO to the **AM-095 Sodium** salt powder, but it's not dissolving completely. What should I do?

A5: If you observe incomplete dissolution, consider the following troubleshooting steps:

- Vortexing: Ensure you have vortexed the solution thoroughly.
- Gentle Warming: Briefly warm the solution in a 37°C water bath. Do not overheat, as this may cause degradation.

- **Sonication:** A brief sonication in a water bath can also help to break up any aggregates and enhance dissolution.
- **Solvent Quality:** Ensure you are using anhydrous (dry) DMSO. The presence of water can significantly reduce the solubility of many organic compounds.

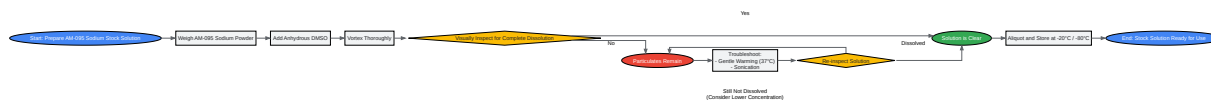
Q6: My **AM-095 Sodium** stock solution appears cloudy or has precipitated after storage. Is it still usable?

A6: Cloudiness or precipitation indicates that the compound may have come out of solution. This can happen due to temperature fluctuations or if the concentration is too high for the storage conditions. Before use, try to redissolve the compound by following the gentle warming and vortexing steps described above. If the precipitate does not redissolve, it is recommended to prepare a fresh stock solution. To avoid this, ensure the stock concentration is within the known solubility limits and consider storing at a more stable temperature, such as -80°C.

Q7: Can I use a solvent other than DMSO to dissolve **AM-095 Sodium** salt?

A7: While DMSO is the recommended solvent, other organic solvents may be suitable depending on the specific requirements of your experiment. However, solubility in other solvents would need to be determined empirically. For cell-based assays, it is crucial to ensure the final concentration of any organic solvent is low enough to not be toxic to the cells.

Visual Workflow



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Caption: Workflow for dissolving **AM-095 Sodium** in DMSO.

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References

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